

5-Ethyl-3,5-dimethyloctane CAS number and identifiers

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Compound of Interest

Compound Name: **5-Ethyl-3,5-dimethyloctane**

Cat. No.: **B15458292**

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An In-depth Technical Guide to **5-Ethyl-3,5-dimethyloctane**

Introduction

5-Ethyl-3,5-dimethyloctane is a saturated, branched-chain alkane with the molecular formula C12H26. As a member of the hydrocarbon family, it is a non-polar molecule characterized by single bonds between its carbon and hydrogen atoms. This structural simplicity results in a compound that is largely inert, a defining feature of alkanes. While not a compound of major industrial or research focus, a thorough understanding of its identifiers, structure, and properties is essential for researchers in organic chemistry, petrochemistry, and related fields where complex hydrocarbon mixtures are common. This guide provides a comprehensive overview of **5-Ethyl-3,5-dimethyloctane**, synthesizing available data from authoritative sources to serve as a key reference for scientists and development professionals.

Section 1: Core Identifiers and Molecular Structure

Correctly identifying a chemical compound is the cornerstone of scientific research, ensuring accuracy and reproducibility. A variety of standardized systems are used to catalogue and reference molecules. The primary identifiers for **5-Ethyl-3,5-dimethyloctane** are consolidated below.

The Chemical Abstracts Service (CAS) Registry Number is a unique numerical identifier assigned to every chemical substance, providing an unambiguous way to reference the compound in literature and databases.^[1] The IUPAC name, **5-Ethyl-3,5-dimethyloctane**, is

derived from a systematic set of rules designed to provide a standardized and descriptive name for its chemical structure. Other key identifiers, such as the InChI and SMILES strings, offer machine-readable formats that are crucial for cheminformatics and computational chemistry applications.[\[1\]](#)[\[2\]](#)

Identifier Type	Identifier	Source
CAS Number	62183-65-7	NIST, PubChem [1] [2]
IUPAC Name	5-Ethyl-3,5-dimethyloctane	NIST, PubChem [1] [2]
Molecular Formula	C12H26	NIST, PubChem [1] [2]
SMILES	CCCC(C)(CC)CC(C)CC	PubChem [2]
InChI	InChI=1S/C12H26/c1-6-9-12(5,8-3)10-11(4)7-2/h11H,6-10H2,1-5H3	NIST, PubChem [1] [2]
InChIKey	OLBJDMSGRVKJMF-UHFFFAOYSA-N	NIST, PubChem [1] [2]

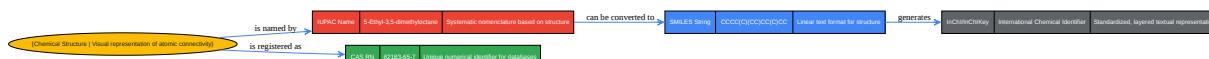
Molecular Structure Visualization

The structural formula provides a two-dimensional representation of the atomic arrangement within the molecule. The IUPAC name indicates an eight-carbon (octane) backbone with a methyl group at position 3, and both a methyl and an ethyl group at the chiral center, position 5.

Caption: 2D structure of **5-Ethyl-3,5-dimethyloctane**.

Relationship of Chemical Identifiers

The various identifiers for a molecule are interconnected, each serving a different purpose but all pointing to the same unique chemical structure. This diagram illustrates the logical flow from the visual structure to its various text-based and numerical representations.

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Sources

- 1. 5-ethyl-3,5-dimethyloctane [webbook.nist.gov]
- 2. 5-Ethyl-3,5-dimethyloctane | C12H26 | CID 53424943 - PubChem [pubchem.ncbi.nlm.nih.gov]
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